Application Note: In Vivo Metabolic Flux Analysis Using [2-13C]Glycine Infusion

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Compound of Interest

Compound Name:	*GLYCINE (2-13C)*
Cat. No.:	*B1580117*

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Abstract & Scientific Rationale

Glycine is a pivot point in central carbon metabolism. It is not merely a constituent of proteins but a critical donor for one-carbon metabolism (1C), glutathione (GSH) biosynthesis, and purine nucleotide synthesis.

While [U-13C]Glycine provides total carbon mass isotopomer distribution (MID), [2-13C]Glycine is the superior tracer for dissecting the specific activity of the Glycine Cleavage System (GCS) versus Serine Hydroxymethyltransferase (SHMT).

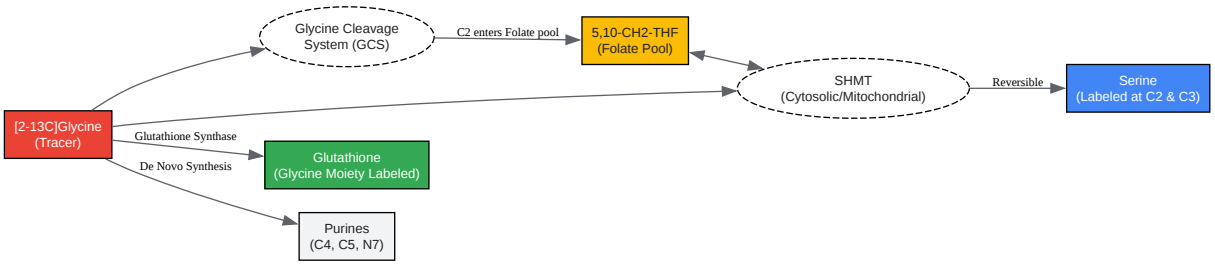
- SHMT Activity: Reversible conversion of Glycine to Serine. [2-13C]Glycine incorporates into Serine at the C2 and C3 positions (via the folate pool).
- Glutathione Synthesis: Glycine is the C-terminal amino acid of GSH. The rate of [2-13C]Glycine incorporation into the GSH pool directly reflects the Fractional Synthesis Rate (FSR) of this critical antioxidant.

This guide details a Constant Infusion (CI) protocol to achieve isotopic steady state, enabling precise calculation of metabolic flux in conscious, unrestrained rodents.

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Metabolic Fate Visualization

Understanding the carbon transition is prerequisite to interpreting MS data.



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Figure 1: Metabolic fate of [2-13C]Glycine. Note that label incorporation into Serine requires folate cycle activity.

Experimental Design & Pre-Requisites[1]

Animal Model Considerations

- Species: Mouse (C57BL/6) or Rat (Sprague-Dawley).
- Catheterization: Jugular vein catheterization (JVC) is mandatory for stress-free infusion. Tail vein infusion requires restraint, which elevates cortisol and alters hepatic metabolism, invalidating flux data.
- Recovery: Allow 5–7 days post-surgery for recovery.

Tracer Formulation

Reagent: Glycine (2-13C, 99%), Sterile Saline (0.9%). Target Enrichment: 10–20% Mole Percent Excess (MPE) in plasma.

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Parameter	Mouse (25g)	Rat (250g)
Stock Conc.	20 mM in Saline	40 mM in Saline
Filter	0.22 m (Sterile)	0.22 m (Sterile)
Stability	4°C for 24h	4°C for 24h

The Infusion Protocol (Prime-Constant Method)[2]

To calculate flux (

), the system must reach Isotopic Steady State. A continuous infusion alone takes too long (4–5 half-lives). We use a Bolus (Prime) to instantly raise enrichment, followed by a Constant Infusion to maintain it.

The Math (Self-Validating System)

Do not guess rates. Calculate them based on estimated endogenous flux (

).

- Estimated Glycine Flux (

  ): ~1500

  mol/kg/h (High turnover).

- Target Enrichment (

  ): 0.15 (15%).

1. Infusion Rate (

):

Example:

.

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2. Priming Dose (

):

- (Volume of distribution)

  0.6 L/kg.

- (Plasma Conc)

  200

  M.

- Simplified: The Prime/Rate ratio (

) for amino acids is typically 80:1 (minutes). If

  , then

  .

Step-by-Step Execution

- T-0 min (Baseline): Collect 10

  L blood (tail nick) for background correction.

- T-0 min (Prime): Administer calculated Bolus IV over 30 seconds.

- T-0 to T-180 min (Infusion): Immediately start constant infusion via syringe pump.
  - Mouse Rate: ~100–150

    L/h (adjust concentration to match calculated molar rate).

- Sampling:
  - Collect 10

    L blood at 90, 120, 150, and 180 min.

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- Goal: Confirm plateau (steady state).

- Termination (T-180):
  - CRITICAL: Metabolism must be quenched instantly.
  - Anesthetize (Isoflurane).[1]
  - Wollenberger Clamp: Freeze-clamp liver/tumor in situ with liquid-nitrogen-cooled tongs.
  - Store at -80°C.



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Figure 2: Experimental timeline ensuring isotopic steady state before tissue harvest.

Analytical Method: GC-MS (TBDMS Derivatization) [4][5]

Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard for this analysis due to the stability of the tert-butyldimethylsilyl (TBDMS) derivative.

Sample Preparation

- Extraction: Homogenize 20mg tissue in 500

  L cold Methanol:Water (80:20).

- Centrifuge: 14,000g, 10 min, 4°C. Retrieve supernatant.

- Dry: SpeedVac to dryness.

- Derivatization:
  - Add 50

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L MTBSTFA + 1% TBDMCS.

- Add 50

  L Acetonitrile.

- Incubate: 60°C for 60 mins.

GC-MS Parameters

- Column: DB-5MS or equivalent (30m x 0.25mm).
- Carrier: Helium, 1 mL/min.[2][3]
- Temp Program: 100°C (hold 1 min)

  10°C/min

  300°C.
- Ionization: Electron Impact (EI), 70eV.

Target Ions (SIM Mode)

Monitor the [M-57]+ fragment (Loss of tert-butyl group).

Metabolite	Derivative	Formula (Deriv)	Unlabeled (M+0) m/z	Tracer (M+1) m/z
Glycine	2-TBDMS		246	247
Serine	3-TBDMS		390	391, 392
Glutamate	3-TBDMS		432	433

Note: Glutathione is often hydrolyzed to free amino acids for analysis, measuring the enrichment of the Glycine moiety directly.

Data Analysis & Flux Calculation

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Mass Isotopomer Distribution (MID)

Calculate the fractional abundance (

) for each isotopologue after correcting for natural abundance (using a matrix correction method or software like IsoCor).

Fractional Synthesis Rate (FSR) of Glutathione

If measuring intact GSH or GSH-derived Glycine:

- : Enrichment (MPE) of Glycine bound in GSH (or intact GSH).
- : Enrichment (MPE) of free Glycine in the tissue/plasma (Steady State value).
- : Time in hours.

Interpretation Checks

- Check 1: Is Plasma Glycine M+1 constant between 90-180 min? If slope > 5%, steady state was not achieved (adjust prime/rate).
- Check 2: Is Serine M+1 detected? This confirms SHMT activity. If Serine M+2 is detected, it suggests 1-carbon units generated from Glycine cleavage (MTHF) are recombining with Glycine.

References

- Yuan, P., et al. (2008). "Validation of a method for quantifying glutathione synthesis rates in humans using [2-13C]glycine." American Journal of Physiology-Endocrinology and Metabolism. Link
- Jahoor, F., et al. (1995). "Measurement of glutathione synthesis rates in humans using [2-13C]glycine." The American Journal of Clinical Nutrition. Link
- Antoniewicz, M. R. (2013). "13C metabolic flux analysis: optimal design of isotopic labeling experiments." Current Opinion in Biotechnology. Link
- NIST Chemistry WebBook. "Glycine, 2TBDMS derivative Mass Spectrum." Link

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- Wolfe, R. R., & Chinkes, D. L. (2005). Isotope Tracers in Metabolic Research: Principles and Practice of Kinetic Analysis. Wiley-Liss.

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Sources

- 1. In vivo [U-13C]glucose labeling to assess heart metabolism in murine models of pressure and volume overload - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GC-MS Studies on the Conversion and Derivatization of γ-Glutamyl Peptides to Pyroglutamate (5-Oxo-Proline) Methyl Ester Pentafluoropropione Amide Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Evaluation of 13C isotopic tracers for metabolic flux analysis in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note: In Vivo Metabolic Flux Analysis Using [2-13C]Glycine Infusion]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580117/docs#application-note-in-vivo-metabolic-flux-analysis-using-2-13c-glycine-infusion]

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